

A-Technical-Guide-to-N-Methyl-2-pyrrolidone-Physicochemical-Properties

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An In-depth Technical Guide on the Core Physicochemical Properties of N-Methyl-2pyrrolidone (NMP) for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-2-pyrrolidone (NMP) is a versatile organic solvent widely utilized across various scientific and industrial sectors, including pharmaceuticals, electronics, and petrochemicals. Its adoption in drug development and manufacturing processes is primarily due to its high solvency for a broad spectrum of compounds and its miscibility with water and other organic solvents. A thorough understanding of its fundamental physicochemical properties—namely its boiling point, melting point, and density—is paramount for its effective and safe application in research and development. This guide provides a detailed overview of these critical parameters, including the methodologies for their determination.

Core Physicochemical Data of NMP

The essential physical properties of N-Methyl-2-pyrrolidone are summarized in the table below. These values represent the typical physical characteristics of NMP under standard conditions and are crucial for designing, modeling, and scaling up chemical processes.



Property	Value	Units	Conditions
Boiling Point	202 to 204	°C	At standard atmospheric pressure (101.325 kPa)[1][2]
Melting Point	-24	°C	[1][3][4]
Density	1.028	g/cm³	At 25 °C[1][4]

Experimental Protocols for Property Determination

The accurate determination of the boiling point, melting point, and density of chemical substances like NMP relies on standardized experimental protocols. The most widely recognized and accepted methods are those published by organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International. These guidelines ensure reproducibility and comparability of data across different laboratories.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For standardization, this is typically measured at standard atmospheric pressure (101.325 kPa).

OECD Guideline 103: Boiling Point This guideline describes several methods for the determination of the boiling point of liquids that do not undergo chemical decomposition below their boiling point.[5][6] Common methods include:

- Ebulliometer Method: This is a very accurate method that measures the boiling point by determining the temperature at which the liquid and its vapor are in equilibrium.
- Dynamic Method: This method involves measuring the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches standard atmospheric pressure.
- Distillation Method: This method determines the boiling range of a liquid by distillation.[7] For a pure substance like NMP, the boiling point is the constant temperature observed during distillation.



• Siwoloboff Method: A small-scale method where a sample is heated in a tube along with an inverted capillary tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary.[8]

ASTM D2887: Boiling Range Distribution of Petroleum Fractions by Gas Chromatography While originally designed for petroleum fractions, this gas chromatography method can be adapted to determine the boiling point of pure substances by correlating retention time with the boiling points of known standards.[9]

Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

OECD Guideline 102: Melting Point / Melting Range This guideline outlines several techniques for determining the melting point.[10][11] The choice of method depends on the physical characteristics of the substance.

- Capillary Tube Method: A small amount of the powdered substance is packed into a capillary tube and heated in a controlled manner in a liquid bath or a metal block. The temperatures at which melting begins and is complete are recorded as the melting range.[12][13]
- Hot Stage Microscopy: This method uses a microscope with a heated stage to visually observe the melting process of a small sample.
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These
 thermal analysis techniques measure the heat flow to or from a sample as a function of
 temperature. The melting point is identified as the peak of the endothermic transition.

ASTM E324: Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals This standard specifically covers the determination of the melting range of organic chemicals using the capillary tube method.[1]

Determination of Density

Density is the mass of a substance per unit of volume. For liquids, it is temperature-dependent and is typically reported at a specific temperature, commonly 20 or 25 °C.



OECD Guideline 109: Density of Liquids and Solids This guideline provides several methods for determining the density of liquids.[14][15]

- Hydrometer: A weighted, graduated glass float is placed in the liquid, and the density is read directly from the scale at the point where the liquid surface meets the stem.
- Pycnometer Method: A pycnometer, a flask of a precisely known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated from the mass of the liquid and the volume of the pycnometer.
- Oscillating Densimeter (U-tube method): A U-shaped tube is filled with the liquid and subjected to electronic oscillation. The density is determined from the oscillation frequency.

ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter This method covers the determination of density and relative density of liquids using a digital density meter that employs the oscillating U-tube principle.[16]

Logical Relationship of Physicochemical Properties

The boiling point, melting point, and density of a substance like NMP are fundamentally interconnected through its molecular structure and the resulting intermolecular forces. The following diagram illustrates this logical relationship.



Logical Interrelation of NMP's Physical Properties Molecular Characteristics Molecular Structure (Polar Aprotic, Lactam Ring) Intermolecular Forces (Dipole-Dipole) Irregular packing in solid state Strong Properties Macroscopic Physical Properties Low Melting Point (-24°C) Density (>1 g/cm³) High Boiling Point (-202°C)

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Caption: Interrelation of NMP's molecular characteristics and its physical properties.

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